

Standard operating procedure for CH 5450 handling and storage

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Compound of Interest

Compound Name: CH 5450

Cat. No.: B1684288

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Standard Operating Procedure for CH5450 Handling and Storage

Disclaimer: The identity of the compound "CH5450" is not unambiguously established in the public domain. This document provides a standard operating procedure based on safety data for compounds identified as "CH-5450" (a protected tetrapeptide, Z-Ile-Glu-Pro-Phe-CO₂Me) and "CHE5450SE" (Phenylamine Hydrochloride). Users must confirm the precise identity of their compound and consult the substance-specific Safety Data Sheet (SDS) before handling. The procedures outlined below are intended as a general guide for handling potentially hazardous chemical compounds in a research environment.

Hazard Identification

CH5450 is treated as a hazardous substance. Based on available safety data for related compounds, the potential hazards include:

- Acute Toxicity: Harmful or toxic if swallowed, inhaled, or in contact with skin.[1][2]
- Serious Health Hazards: Suspected of causing cancer and genetic defects.[2] May cause damage to organs through prolonged or repeated exposure.[2]
- Eye Damage: Causes serious eye damage.[2]
- Skin Sensitization: May cause an allergic skin reaction.[2]

- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[1]

Data Presentation

The following table summarizes key information for compounds associated with the "CH5450" identifier.

Property	CH-5450 (Z-Ile-Glu-Pro-Phe-CO2Me)[1]	CHE5450SE (Phenylamine Hydrochloride)[2]
Molecular Formula	C34H44N4O9	C6H5N·HCl
Molecular Weight	652.73 g/mol	129.59 g/mol
Appearance	No data available	Solid
Primary Hazards	Harmful if swallowed, Very toxic to aquatic life.	Toxic if swallowed, inhaled, or in contact with skin; Suspected carcinogen and mutagen; Causes serious eye damage.
Storage (Powder)	-20°C	No specific temperature, but in a dry, well-ventilated area away from light and strong oxidizing agents.
Storage (in Solvent)	-80°C	No data available

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling CH5450. This includes, but is not limited to:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat or impervious clothing.[1]

- Respiratory Protection: A suitable respirator should be used when handling the powder form to avoid inhalation.[2]

Handling Procedures

- Work Area: All handling of CH5450 powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.
- Weighing: Weigh the compound in a fume hood. Use a disposable weigh boat.
- Dissolving: If preparing a solution, add the solvent to the weighed compound slowly. Ensure the container is appropriately sealed.
- General Practices: Avoid contact with skin and eyes.[1] Do not eat, drink, or smoke in the handling area.[1][2] Wash hands thoroughly after handling.[1]

Storage Procedures

Proper storage is crucial to maintain the integrity of CH5450 and ensure safety.

- Container: Keep the container tightly sealed.[1]
- Environment: Store in a cool, well-ventilated area.[1] Protect from direct sunlight and sources of ignition.[1] Avoid exposure to light.[2]
- Temperature:
 - For the powder form of "CH-5450", store at -20°C.[1]
 - For solutions of "CH-5450", store at -80°C.[1]
- Incompatibilities: Store away from strong oxidizing agents.[2]

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately.[1][2] Rinse mouth.[1]
- If on Skin: Wash with soap and water.[2] Remove contaminated clothing.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. Seek medical attention if you feel unwell.

Spill and Waste Disposal

- Spills: In case of a spill, evacuate the area. Wear appropriate PPE. For a powder spill, gently cover with an absorbent material to avoid dust generation before cleaning. Collect spillage and place it in a sealed container for disposal.[1]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Avoid release to the environment.[1]

Experimental Protocols

As the specific biological activity and targets of "CH5450" are not well-defined in the literature, a generic cell-based assay protocol is provided as a template.

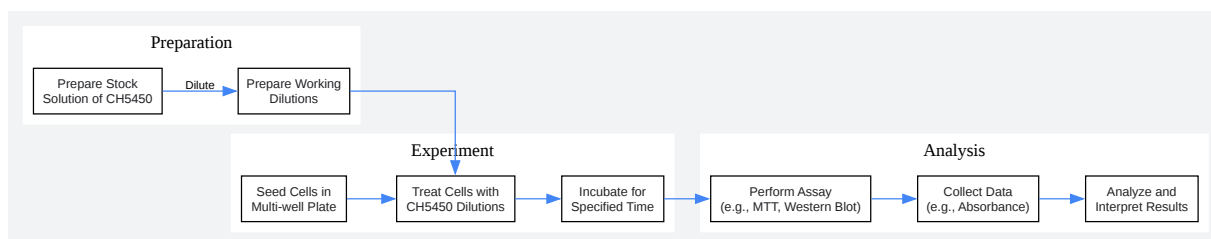
8.1 General Cell Viability Assay (MTT Assay)

- Cell Seeding: Plate cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Preparation: Prepare a stock solution of CH5450 in a suitable solvent (e.g., DMSO). Make serial dilutions to the desired final concentrations.
- Treatment: Treat the cells with varying concentrations of CH5450. Include a vehicle control (solvent only). Incubate for 24-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours at 37°C.
- Solubilization: Add solubilization solution (e.g., DMSO or a detergent-based solution) to dissolve the formazan crystals.
- Absorbance Reading: Read the absorbance at the appropriate wavelength (e.g., 570 nm) using a plate reader.

- Data Analysis: Calculate the cell viability as a percentage of the vehicle control.

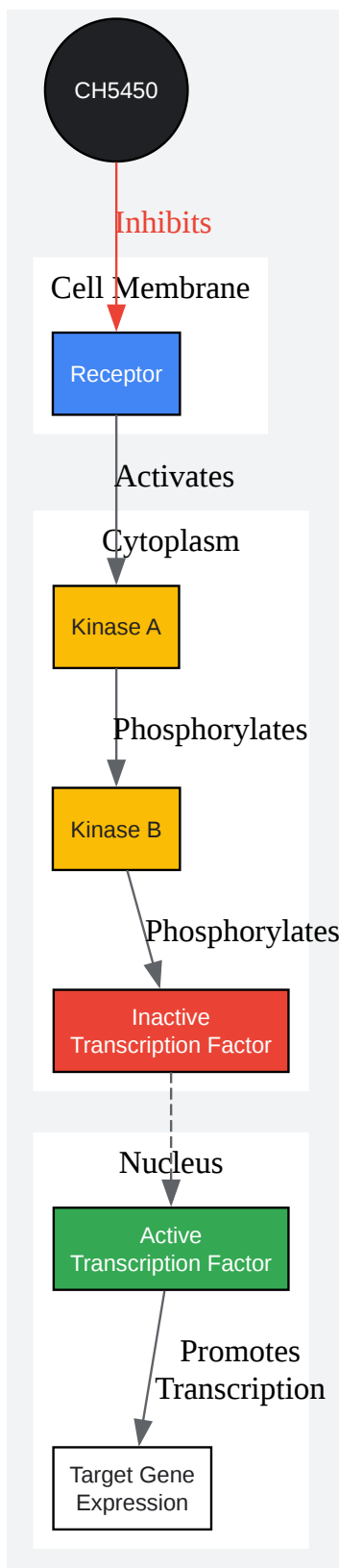
Visualizations

Note: The following diagrams are illustrative templates and are not based on experimentally verified data for a compound named "CH5450".



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Caption: A generalized workflow for a cell-based experiment using a test compound.



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Caption: A hypothetical signaling pathway illustrating potential inhibition by a compound.

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References

- 1. Phenethylamine - Wikipedia [en.wikipedia.org]
- 2. Phenylephrine | C₉H₁₃NO₂ | CID 6041 - PubChem [pubchem.ncbi.nlm.nih.gov]
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